

Application Note: Propylene Glycol Dioleate as a Surfactant and Emulsifying Agent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propylene glycol dioleate*

Cat. No.: *B085745*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Propylene Glycol Dioleate (PGDO) is a diester of propylene glycol and oleic acid, belonging to the family of propylene glycol esters.[1][2] It is a non-ionic surfactant and emulsifying agent characterized by its lipophilic nature.[3] Functioning as a skin-conditioning agent, occlusive, emollient, and viscosity-increasing agent, PGDO is utilized across the pharmaceutical, cosmetic, and food industries.[2][3][4] In pharmaceutical research, particularly in drug delivery, PGDO is explored for its role in formulating systems for poorly water-soluble drugs, such as self-emulsifying drug delivery systems (SEDDS), and in topical preparations to enhance product stability and texture.[5][6] Its amphiphilic structure, with a hydrophilic propylene glycol head and two hydrophobic oleic acid tails, enables it to reduce the interfacial tension between oil and water phases, thereby facilitating the formation and stabilization of emulsions.[3]

Physicochemical Properties

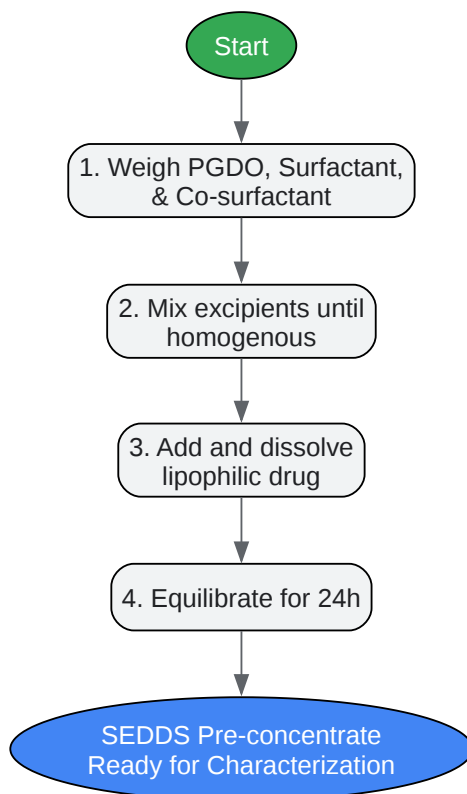
The fundamental properties of **Propylene Glycol Dioleate** are summarized below. A precise Hydrophilic-Lipophilic Balance (HLB) value for PGDO is not readily available in the cited literature; however, as a diester of a long-chain fatty acid, it is expected to be low, indicating strong lipophilic character. For context, related propylene glycol diesters have low required HLB values.[7][8] Similarly, a specific Critical Micelle Concentration (CMC) is not well-defined, as its high lipophilicity and insolubility in water mean it is typically used as an oil-phase component or a water-in-oil (W/O) emulsifier rather than a micelle-forming agent in aqueous solutions.[9][10]

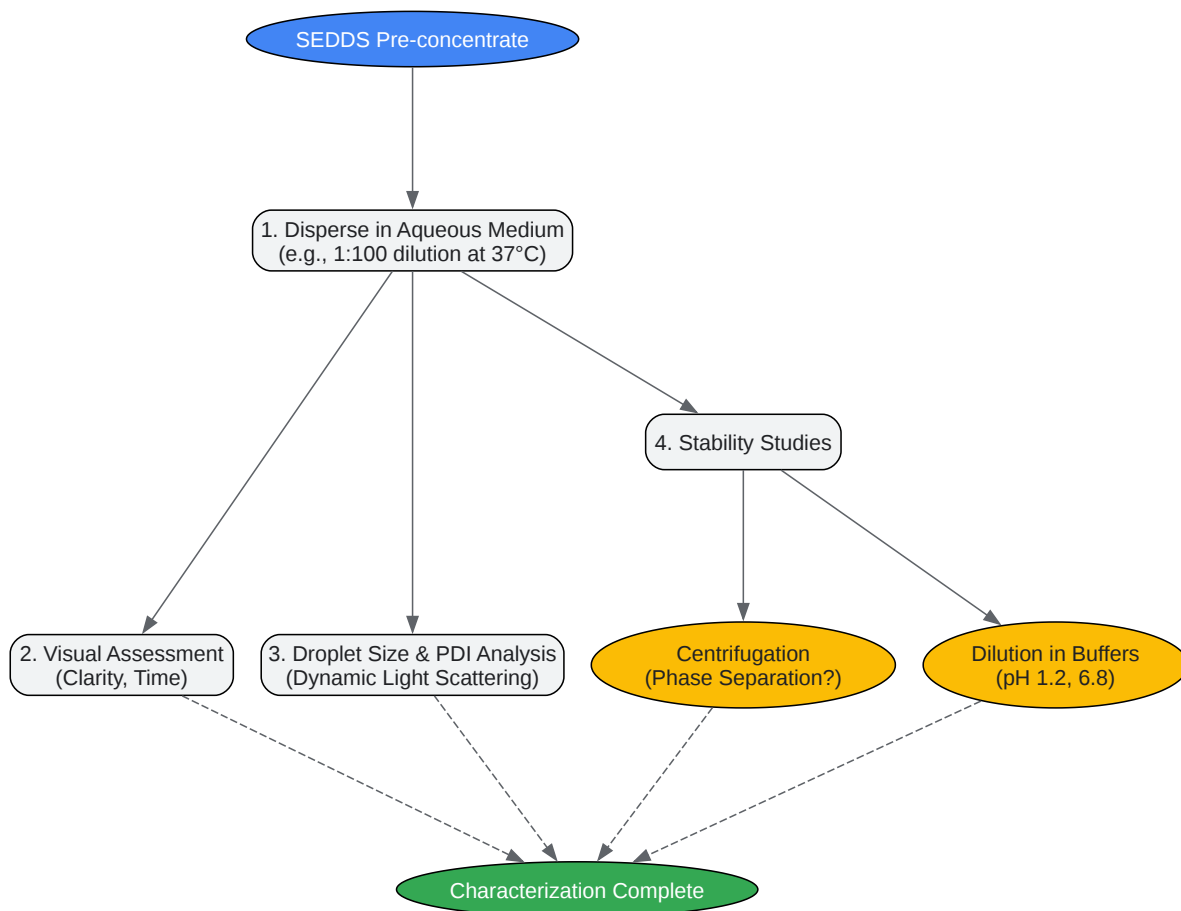
Table 1: Physicochemical Properties of **Propylene Glycol Dioleate**

Property	Value	References
IUPAC Name	2-[(Z)-octadec-9-enoyl]oxypropyl (Z)-octadec-9-enoate	[1] [3]
Synonyms	PGDO, 1-Methyl-1,2-ethanediyl dioleate	[1]
CAS Number	105-62-4	[1] [3] [5]
Molecular Formula	C ₃₉ H ₇₂ O ₄	[1] [3]
Molecular Weight	~605.0 g/mol	[1] [3]
Appearance	Clear to yellow, oily, viscous liquid	[3] [5]
Solubility	Insoluble in water; soluble in organic solvents	[3] [9]
HLB Value	Not specified. Expected to be low. (e.g., Required HLB for Propylene Glycol Dicaprylate/Dicaprate is 8)	[7]
Saponification Value	180 - 200 mg KOH/g	[9]
Acid Value	≤ 5.0 mg KOH/g	[9]

Mechanism of Action: Emulsification

PGDO stabilizes emulsions by adsorbing at the oil-water interface. Its two hydrophobic oleic acid chains orient themselves into the oil phase, while the more hydrophilic propylene glycol portion remains at the interface, interacting with the aqueous phase. This molecular arrangement forms a steric barrier that reduces interfacial tension and prevents the coalescence of dispersed droplets, leading to a stable emulsion.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propylene Glycol Dioleate | C₃₉H₇₂O₄ | CID 6436863 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. cosmeticsinfo.org [cosmeticsinfo.org]
- 3. Buy Propylene glycol dioleate (EVT-463352) | 105-62-4 [evitachem.com]
- 4. propylene glycol dioleate, 105-62-4 [thegoodscentcompany.com]
- 5. Propylene glycol dioleate | 105-62-4 [chemicalbook.com]
- 6. Preparation and Evaluation of Self-emulsifying Drug Delivery System (SEDDS) of Cepharanthine - PMC [pmc.ncbi.nlm.nih.gov]
- 7. HLB Calculator - Materials [hlbcalc.com]
- 8. scribd.com [scribd.com]
- 9. parchem.com [parchem.com]
- 10. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Note: Propylene Glycol Dioleate as a Surfactant and Emulsifying Agent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085745#propylene-glycol-dioleate-as-a-surfactant-and-emulsifying-agent-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com